

# Solubility of 1,6-Dinitrocarbazole: A Technical Guide to Experimental Determination

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## Compound of Interest

Compound Name: 1,6-Dinitrocarbazole

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This technical guide addresses the solubility of **1,6-dinitrocarbazole** in common laboratory solvents. Due to a notable scarcity of experimentally determined quantitative solubility data in publicly available literature, this document focuses on providing a robust framework for the experimental determination of this property. The information presented herein is intended to equip researchers with the necessary protocols to ascertain the solubility of **1,6-dinitrocarbazole** in solvents relevant to their specific applications.

## Overview of 1,6-Dinitrocarbazole and its Solubility

**1,6-Dinitrocarbazole** is a heterocyclic aromatic compound. Its molecular structure, characterized by the carbazole backbone and two nitro groups, suggests a largely nonpolar nature with some capacity for hydrogen bonding via the amine proton. These features are critical in predicting its solubility behavior, which is governed by the principle of "like dissolves like." It is anticipated that **1,6-dinitrocarbazole** will exhibit low solubility in polar solvents like water and higher solubility in nonpolar or moderately polar organic solvents.

## Available Solubility Data

As of the latest literature review, specific experimental data on the solubility of **1,6-dinitrocarbazole** in a range of common laboratory solvents is not readily available. The primary data point found is a computationally predicted water solubility. This value should be used as an estimate and underscores the need for experimental verification.

Solvent	Temperature (°C)	Solubility (mol/L)	Data Type
Water	Not Specified	10-5.60	Calculated[1]

## Experimental Protocols for Solubility Determination

To address the gap in available data, the following section details established methodologies for determining the solubility of a solid compound such as **1,6-dinitrocarbazole**.

### The Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound in a given solvent.

Objective: To create a saturated solution of **1,6-dinitrocarbazole** at a constant temperature and to determine the concentration of the solute in that solution.

Materials:

- **1,6-Dinitrocarbazole** (solid)
- Selected solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, toluene, hexane)
- Scintillation vials or flasks with tight-fitting caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45 µm PTFE or other suitable material)
- Volumetric flasks and pipettes
- Analytical balance
- A method for quantifying the solute concentration (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

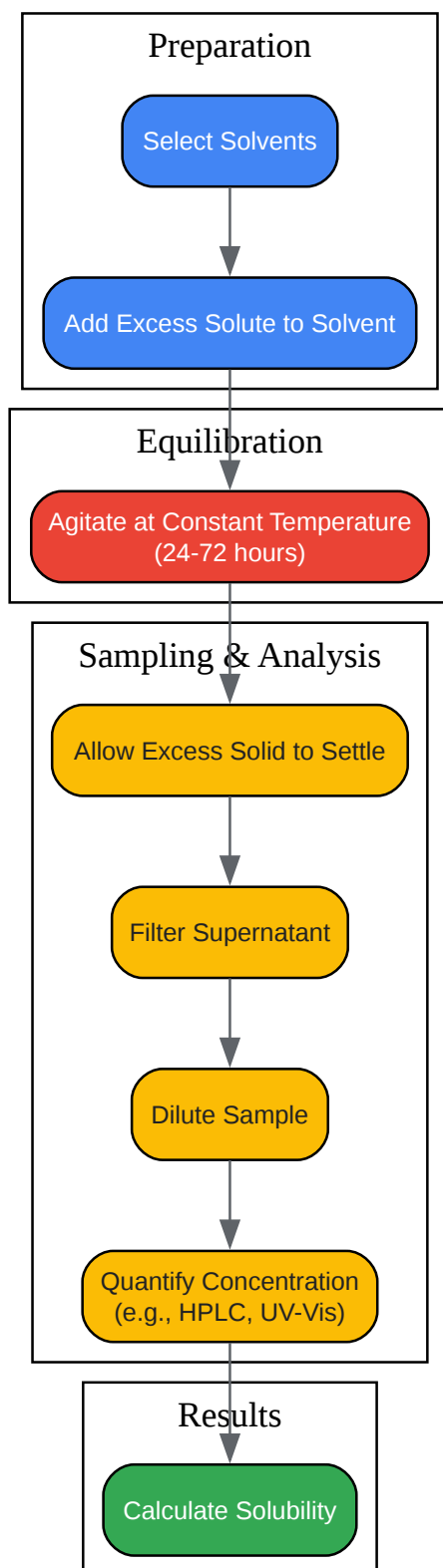
- **Preparation:** Add an excess amount of solid **1,6-dinitrocarbazole** to a series of vials, each containing a known volume of a specific solvent. The presence of undissolved solid is crucial to ensure that the solution reaches saturation.
- **Equilibration:** Seal the vials tightly and place them in a constant temperature shaker bath. Agitate the vials for a prolonged period (typically 24 to 72 hours) to ensure that equilibrium is reached. The temperature should be carefully controlled and recorded.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the same constant temperature to let the excess solid settle.
- **Sampling:** Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe. Immediately filter the sample through a syringe filter to remove any undissolved microcrystals. This step is critical to prevent overestimation of the solubility.
- **Quantification:**
  - Dilute the filtered sample with a known volume of a suitable solvent to bring the concentration within the linear range of the analytical method.
  - Analyze the concentration of **1,6-dinitrocarbazole** in the diluted sample using a pre-calibrated analytical technique such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).
  - A calibration curve should be prepared using standard solutions of known concentrations of **1,6-dinitrocarbazole**.
- **Calculation:** From the measured concentration of the diluted sample, calculate the original concentration of the saturated solution. This value represents the solubility of **1,6-dinitrocarbazole** in the specific solvent at the given temperature.

## Modern Approaches to Solubility Measurement

While the shake-flask method is the gold standard, other techniques can provide faster, though sometimes less precise, solubility data. For instance, Nuclear Magnetic Resonance (NMR) can be used to analyze saturated solutions without the need for phase separation, as the dissolved and dispersed solid phases can give distinct signals.

## Logical Workflow for Solubility Determination

The following diagram illustrates the general workflow for the experimental determination of the solubility of an organic compound.



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Caption: Experimental workflow for determining the solubility of a solid compound.

## Conclusion

While there is a significant gap in the published literature regarding the quantitative solubility of **1,6-dinitrocarbazole** in common laboratory solvents, this guide provides a comprehensive experimental framework for researchers to determine these values. The application of systematic methods like the shake-flask protocol will yield reliable data crucial for applications in drug development, materials science, and other scientific disciplines. It is recommended that any experimentally determined solubility data be published to contribute to the broader scientific knowledge base.

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## References

- 1. 9H-Carbazole, 3,6-dinitro- (CAS 3244-54-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
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